

A Technical Guide to the Classification of 2-Butyldecanoic Acid

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Compound of Interest

Compound Name: 2-butyldecanoic Acid

Cat. No.: B8212178

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the structural classification of **2-butyldecanoic acid**, definitively answering whether it qualifies as a short-chain fatty acid (SCFA). As a Senior Application Scientist, the following content is structured to deliver not just a classification, but a comprehensive understanding of the underlying principles and their implications in research and development.

Foundational Principles: The Classification of Fatty Acids by Carbon Chain Length

The biological functions, metabolic pathways, and physical properties of fatty acids are intrinsically linked to their molecular structure, primarily the length of their aliphatic carbon chain. This has led to a well-established classification system that categorizes fatty acids into four main groups. Understanding these categories is a prerequisite for the accurate classification of any fatty acid.

- Short-Chain Fatty Acids (SCFAs): These are fatty acids with an aliphatic tail of fewer than six carbon atoms.^{[1][2][3]} The most common examples in human physiology are acetate (C2),

propionate (C3), and butyrate (C4), which are primarily produced by the fermentation of dietary fiber by the gut microbiota.[4][5]

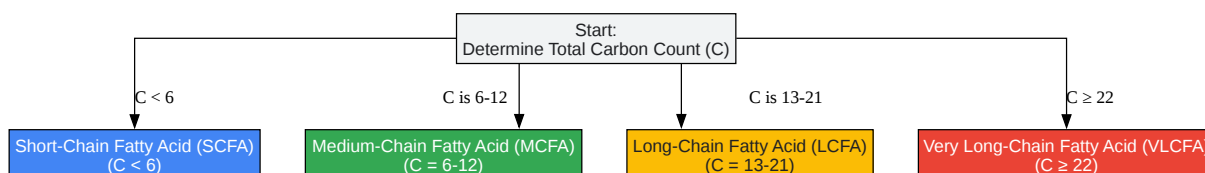
- Medium-Chain Fatty Acids (MCFAs): MCFAs possess an aliphatic tail of 6 to 12 carbons.[5] [6] Unlike long-chain fatty acids, they are absorbed directly into the portal vein during digestion.[4]
- Long-Chain Fatty Acids (LCFAs): These are defined as fatty acids with aliphatic tails of 13 to 21 carbons.[4][5]
- Very Long-Chain Fatty Acids (VLCFAs): VLCFAs are fatty acids with aliphatic tails of 22 or more carbons.[4][5]

The following table summarizes this classification system:

Fatty Acid Class	Number of Carbon Atoms
Short-Chain Fatty Acid (SCFA)	< 6
Medium-Chain Fatty Acid (MCFA)	6 - 12
Long-Chain Fatty Acid (LCFA)	13 - 21
Very Long-Chain Fatty Acid (VLCFA)	≥ 22

Visualizing Fatty Acid Classification

To further illustrate this foundational concept, the following diagram outlines the decision-making process for classifying a fatty acid based on its carbon number.



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